

# An In-depth Technical Guide to the Physicochemical Properties of Methyl Brassylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl brassylate

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## Introduction

**Methyl Brassylate**, systematically known as Dimethyl tridecanedioate and also referred to as **Dimethyl brassylate**, is the dimethyl ester of tridecanedioic acid (brassylic acid). With the chemical formula  $C_{15}H_{28}O_4$ , this compound finds applications in various industries, including cosmetics as an emollient and skin conditioning agent.<sup>[1]</sup> A thorough understanding of its physicochemical properties is paramount for its effective formulation, quality control, and exploration of new applications in research and development. This guide provides a detailed overview of the core physicochemical characteristics of **Methyl Brassylate**, complete with experimental protocols and a schematic for its synthesis.

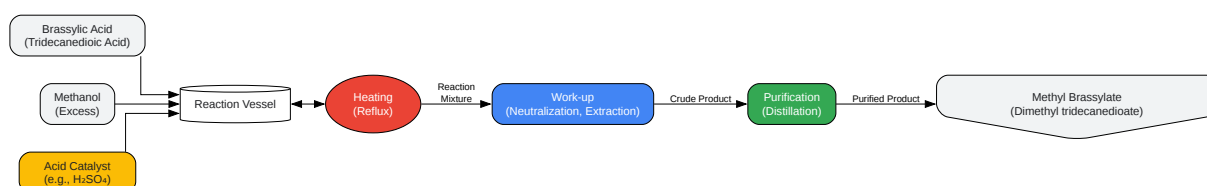
## Physicochemical Properties

The key physicochemical properties of **Methyl Brassylate** have been compiled from various sources and are summarized in the table below for ease of reference and comparison.

Property	Value	Units	References
Molecular Formula	C <sub>15</sub> H <sub>28</sub> O <sub>4</sub>	[2][3][4]	[2][4][5][6]
Molecular Weight	272.38	g/mol	
CAS Number	1472-87-3	[2]	
Appearance	Powder	[1][7]	
Melting Point	35 - 37	°C	
	36	°C	[3][6][7][8][9]
Boiling Point	326 - 328	°C (at 760 mmHg)	
	327	°C (at 760 mmHg)	
	331.9	°C (at 760 mmHg)	
Density	0.962	g/cm <sup>3</sup>	
	~0.9913	g/cm <sup>3</sup>	[1][3][7]
Water Solubility	1.340	mg/L (at 25 °C, est.)	
Vapor Pressure	2.81E-04	mmHg	
	0.000208	mmHg (at 25°C)	
LogP (Octanol-Water Partition Coefficient)	4.820	[5]	
	4.6	[2]	[10]
	4.430	(est.)	
Refractive Index	~1.4341	[6]	
	1.443	[1][7]	
Flash Point	>110	°C	
	>230	°F	[1][6]

## Synthesis Workflow

**Methyl Brassylate** is synthesized via the Fischer esterification of brassylic acid with methanol, catalyzed by an acid. The following diagram illustrates the general workflow for this reaction.



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